

Personal protective equipment for handling Fluorosalan

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Compound of Interest

Compound Name: Fluorosalan

Cat. No.: B108915

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Essential Safety and Handling Guide for Fluorosalan

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **Fluorosalan** (CAS No. 4776-06-1) in a laboratory setting. As a compound with limited publicly available safety data, a cautious and proactive approach to handling is paramount. This document is intended to supplement, not replace, your institution's established safety protocols and a thorough risk assessment for your specific procedures.

Chemical and Physical Properties of Fluorosalan

While a comprehensive Safety Data Sheet (SDS) with detailed toxicological data is not readily available, the following information has been compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	4776-06-1	[Multiple Sources]
Chemical Formula	C ₁₄ H ₈ Br ₂ F ₃ NO ₂	[Multiple Sources]
Molecular Weight	439.02 g/mol	[Multiple Sources]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Primary Use	Disinfectant, antibacterial agent	[1]

Personal Protective Equipment (PPE)

Given that **Fluorosalan** is a solid powder and its potential for irritation is unknown, a comprehensive PPE strategy is essential to minimize exposure.

1. Hand Protection:

- Wear nitrile gloves as a minimum. For prolonged handling or when there is a risk of tearing, consider double-gloving or using thicker, chemical-resistant gloves.

2. Eye and Face Protection:

- Safety glasses with side shields are the minimum requirement.
- When handling larger quantities or if there is a risk of splashing or aerosolization, a face shield worn over safety goggles is recommended.

3. Body Protection:

- A standard laboratory coat is required.
- Ensure the lab coat is fully buttoned.
- For tasks with a higher risk of contamination, consider a disposable gown.

4. Respiratory Protection:

- Handle **Fluorosalan** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of the powder.
- If a fume hood is not available or if weighing out the powder in the open, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.

Operational Plans: Handling and Storage

General Handling:

- Always handle **Fluorosalan** within a chemical fume hood to control potential dust and vapors.
- Avoid generating dust. Use techniques such as gentle scooping and careful transfer of the material.
- Prepare solutions in the fume hood.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage:

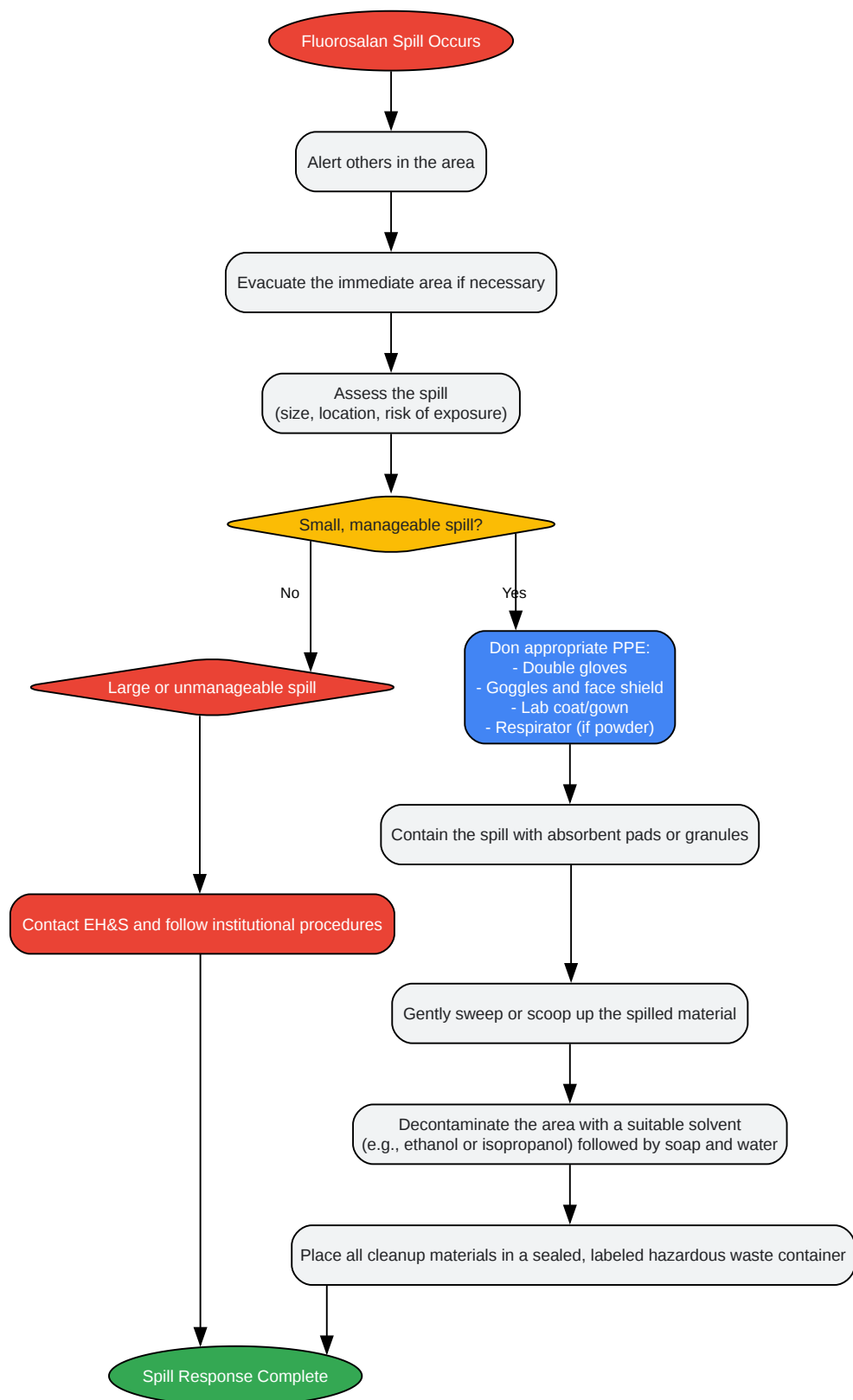
- Store **Fluorosalan** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and dark place.[\[1\]](#)
- Recommended storage is at 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months to years).[\[1\]](#)
- Store away from incompatible materials. While specific incompatibilities are not documented, it is good practice to store it separately from strong oxidizing agents, acids, and bases.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Spill Response:

A logical workflow for responding to a **Fluorosalan** spill is outlined below.



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Caption: Workflow for responding to a **Fluorosalan** spill.

First Aid Measures:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **Fluorosalan**, including contaminated PPE and cleanup materials, must be treated as hazardous waste.

Waste Collection:

- Collect solid waste, including unused **Fluorosalan** and contaminated materials (e.g., weigh boats, pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- Collect liquid waste containing **Fluorosalan** in a separate, sealed, and clearly labeled hazardous waste container.

Disposal Procedure:

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

- Contact your institution's Environmental Health and Safety (EH&S) department for specific guidance on waste pickup and disposal procedures.
- Do not dispose of **Fluorosalan** down the drain or in the regular trash.

By adhering to these safety and logistical guidelines, you can minimize the risks associated with handling **Fluorosalan** and maintain a safe laboratory environment. Always prioritize safety and consult with your institution's safety professionals for any questions or concerns.

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References

- 1. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com